

Spectroscopic Analysis of 3-(3-Methoxyphenyl)-1,2-thiazole: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 3-(3-Methoxyphenyl)-1,2-thiazole

CAS No.: 49603-02-3

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Structural Deconstruction & Causality of Spectroscopic Signatures

The molecule **3-(3-Methoxyphenyl)-1,2-thiazole** (also known as 3-(3-methoxyphenyl)isothiazole) is a heteroaromatic compound characterized by an electron-deficient 1,2-thiazole (isothiazole) core linked to an electron-rich 3-methoxyphenyl moiety. The spectroscopic behavior of this molecule is dictated by the push-pull electronic dynamics between the heteroatoms (nitrogen and sulfur) and the aromatic systems.

Understanding the causality behind its spectral signatures requires deconstructing the molecule into its functional domains:

- **The 1,2-Thiazole Ring:** The adjacent nitrogen and sulfur atoms create a strong diamagnetic anisotropic effect and a highly asymmetric electron distribution. This profoundly deshields the local protons (H-4 and H-5) and dictates a specific fragmentation pathway in mass spectrometry (cleavage of the weak N-S bond).

- The 3-Methoxyphenyl Group: The methoxy group ($-\text{OCH}_3$) acts as a strong π -donor via resonance, shielding the ortho and para positions of the phenyl ring, while its aliphatic protons provide a distinct, highly conserved NMR and IR signature.

This guide provides an authoritative framework for the structural elucidation of **3-(3-Methoxyphenyl)-1,2-thiazole** using Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Electron Impact Mass Spectrometry (EI-MS), grounded in established [1].

Nuclear Magnetic Resonance (NMR) Profiling Causality of Chemical Shifts

In the ^1H NMR spectrum, the isothiazole protons exhibit extreme deshielding due to the heteroatom inductive effects and the aromatic ring current. The H-5 proton, positioned adjacent to the sulfur atom, typically resonates far downfield at ~ 8.69 ppm. The H-4 proton, located in the β -position relative to the heteroatoms, appears at ~ 7.61 ppm. The coupling constant between these two protons ($^3J_{4,5}$) is highly diagnostic, strictly falling within the 4.5–5.0 Hz range, confirming the 1,2-thiazole geometry.

In the ^{13}C NMR spectrum, the C-3 carbon of the isothiazole ring is heavily deshielded (~ 167.5 ppm) due to its direct attachment to the electronegative nitrogen atom and the conjugated phenyl ring.

Quantitative Data Tables

Table 1: Predicted ^1H NMR Data (400 MHz, CDCl_3)

Position	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J , Hz)	Integration	Assignment Causality
H-5 (Isothiazole)	8.69	Doublet (d)	4.7	1H	Deshielded by adjacent S atom and ring current.
H-4 (Isothiazole)	7.61	Doublet (d)	4.7	1H	β -position to heteroatoms; couples with H-5.
H-6' (Phenyl)	7.50	Dt (dt)	7.8, 1.2	1H	Para to methoxy, slightly deshielded by isothiazole.
H-2' (Phenyl)	7.45	Multiplet (m)	-	1H	Ortho to both substituents; complex splitting.
H-5' (Phenyl)	7.35	Triplet (t)	8.0	1H	Meta to substituents; standard aromatic shift.
H-4' (Phenyl)	6.95	Ddd (ddd)	8.0, 2.5, 1.0	1H	Ortho to methoxy; shielded by oxygen lone pair resonance.
-OCH ₃	3.85	Singlet (s)	-	3H	Aliphatic protons deshielded by

adjacent
oxygen.

Table 2: Predicted ¹³C NMR Data (100 MHz, CDCl₃)

Carbon Type	Chemical Shift (δ , ppm)	Assignment Causality
C-3 (Isothiazole)	167.5	Quaternary; extreme deshielding by adjacent N atom.
C-3' (Phenyl)	160.1	Quaternary; directly attached to electronegative oxygen.
C-5 (Isothiazole)	149.8	Aromatic CH; adjacent to sulfur atom.
C-1' (Phenyl)	136.0	Quaternary; ipso carbon attached to the isothiazole ring.
C-5' (Phenyl)	130.0	Aromatic CH; meta position.
C-4 (Isothiazole)	121.2	Aromatic CH; β -position in the heteroaromatic ring.
C-6' (Phenyl)	119.5	Aromatic CH; para to methoxy group.
C-4' (Phenyl)	114.8	Aromatic CH; ortho to methoxy group (shielded).
C-2' (Phenyl)	112.5	Aromatic CH; ortho to methoxy group (shielded).
-OCH ₃	55.4	Aliphatic primary carbon attached to oxygen.

Self-Validating NMR Protocol

To ensure high-fidelity data acquisition, the following self-validating system must be employed:

- **Sample Preparation:** Dissolve 5–10 mg of the purified compound (>98% purity) in 0.6 mL of deuterated chloroform (CDCl_3) containing 0.03% v/v Tetramethylsilane (TMS).
- **Internal Calibration Check:** Lock the spectrometer to the deuterium frequency of CDCl_3 . Validate the calibration by ensuring the residual CHCl_3 proton peak is exactly at 7.26 ppm and the TMS peak is at 0.00 ppm.
- **Pulse & Relaxation Optimization:** For ^1H NMR, use a 30° pulse angle with a relaxation delay (D_1) of 2 seconds. For ^{13}C NMR, utilize a proton-decoupled pulse sequence (e.g., WALTZ-16) with a 45° pulse angle. Crucially, set the D_1 to ≥ 3 seconds to allow complete longitudinal relaxation (T_1) of the quaternary carbons (C-3, C-1', C-3'), ensuring they integrate accurately above the noise floor.

Infrared (IR) Spectroscopy: Functional Group

Verification

Vibrational Causality

Infrared spectroscopy provides orthogonal validation of the functional groups. The isothiazole ring is characterized by a distinct $\text{C}=\text{N}$ stretching vibration. Because the nitrogen is part of a conjugated, electron-deficient ring, this stretch typically manifests in the $1590\text{--}1610\text{ cm}^{-1}$ region. The methoxy ether linkage is confirmed by two strong $\text{C}-\text{O}-\text{C}$ stretching bands: an asymmetric stretch at $\sim 1250\text{ cm}^{-1}$ and a symmetric stretch at $\sim 1040\text{ cm}^{-1}$.

Table 3: Key IR Vibrational Bands

Wavenumber (cm ⁻¹)	Intensity	Assignment	Causality / Structural Feature
3050–3100	Weak	C–H stretch (Aromatic)	sp ² hybridized C–H bonds of phenyl and isothiazole rings.
2835, 2950	Weak	C–H stretch (Aliphatic)	sp ³ hybridized C–H bonds of the methoxy group.
1595	Medium	C=N stretch	Core indicator of the 1,2-thiazole ring system.
1580, 1490	Strong	C=C stretch	Aromatic ring skeletal vibrations.
1250	Strong	C–O–C (Asymmetric)	Aryl-alkyl ether linkage vibration.
1040	Medium	C–O–C (Symmetric)	Aryl-alkyl ether linkage vibration.
780, 690	Strong	=C–H out-of-plane	Indicates meta-disubstituted benzene ring bending.

Self-Validating ATR-FTIR Protocol

- **Background Subtraction:** Prior to sample analysis, collect a 32-scan background spectrum of the empty Attenuated Total Reflectance (ATR) crystal to digitally subtract atmospheric H₂O and CO₂.
- **Crystal Integrity Check:** Clean the diamond or ZnSe ATR crystal with high-purity isopropanol. Perform a baseline scan to validate the absence of organic carryover.
- **Sample Acquisition:** Place 1–2 mg of the solid sample onto the crystal. Apply consistent pressure using the force gauge until the torque clicks. This ensures uniform contact,

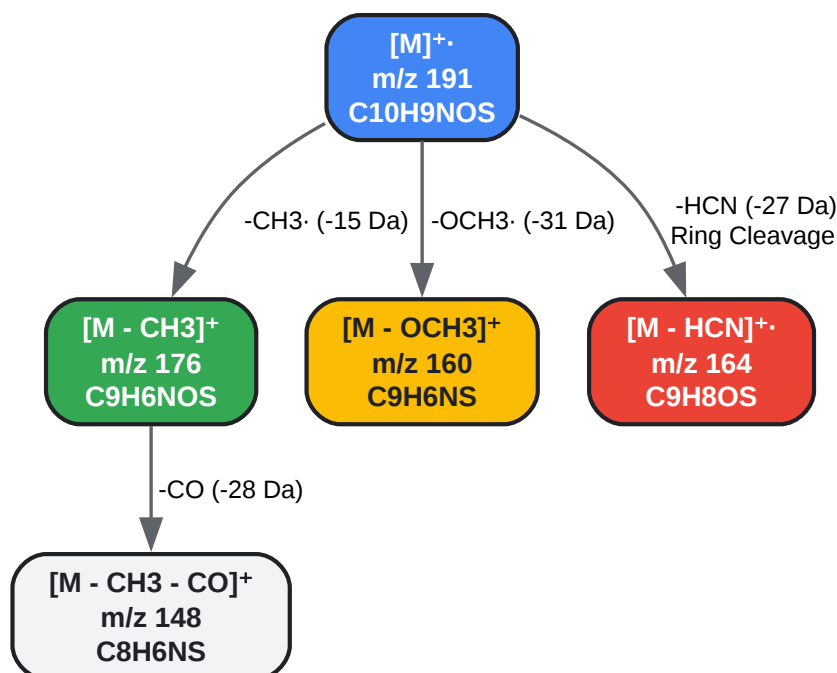
preventing the artificial suppression of high-frequency bands (like the $>3000\text{ cm}^{-1}$ C–H stretches). Acquire 32 scans at a resolution of 4 cm^{-1} .

Mass Spectrometry (EI-MS): Fragmentation Mechanics

Mechanistic Pathways

Under 70 eV Electron Impact (EI) conditions, **3-(3-Methoxyphenyl)-1,2-thiazole** undergoes highly predictable fragmentation. The molecular ion ($[M]^+$) appears at m/z 191.

According to established [2], the defining fragmentation of the 1,2-thiazole ring is the cleavage of the weak N–S bond, followed by the expulsion of hydrogen cyanide (HCN, -27 Da), yielding a stable radical cation at m/z 164. Concurrently, the methoxy group undergoes homolytic cleavage to expel a methyl radical ($-\text{CH}_3\cdot$, -15 Da), forming an oxonium ion at m/z 176, which subsequently loses carbon monoxide (CO, -28 Da) to form a stable fragment at m/z 148.



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Figure 1: Proposed EI-MS fragmentation pathways for **3-(3-Methoxyphenyl)-1,2-thiazole**.

Table 4: Key EI-MS Fragments and Isotopic Signatures

m/z	Relative Abundance	Ion / Fragment	Mechanistic Causality
191	100% (Base Peak)	[M] ⁺	Highly stable heteroaromatic molecular ion.
193	~5.0%	[M+2] ⁺	Isotopic signature validating the presence of one ³⁴ S atom (~4.2% natural abundance) and ¹⁸ O.
176	45%	[M-CH ₃] ⁺	Cleavage of the methoxy methyl group forming a stable oxonium ion.
164	30%	[M-HCN] ⁺	Characteristic isothiazole N-S bond cleavage and ring contraction.
160	15%	[M-OCH ₃] ⁺	Direct loss of the methoxy radical.
148	20%	[M-CH ₃ -CO] ⁺	Sequential loss of CO from the m/z 176 oxonium ion.

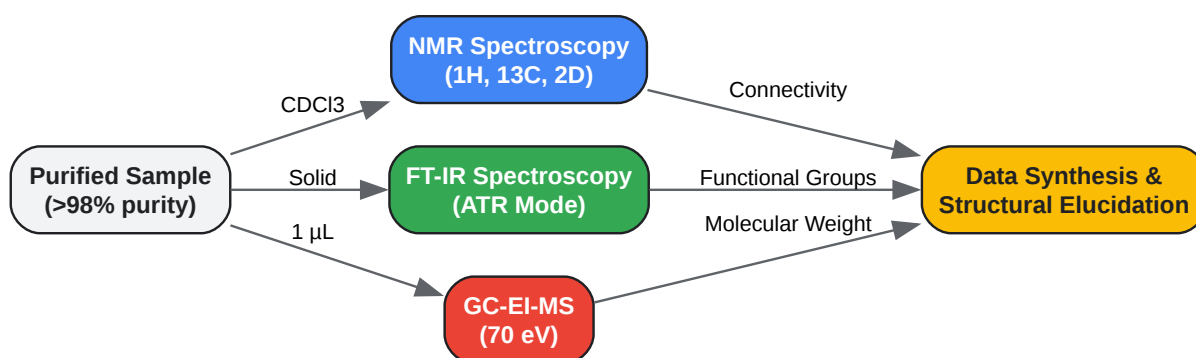
Self-Validating GC-MS Protocol

- Instrument Tuning: Calibrate the mass axis and validate peak resolution using Perfluorotributylamine (PFTBA). Ensure the m/z 69, 219, and 502 peaks exhibit correct relative abundances and peak widths.
- Carryover Validation: Inject 1 µL of pure solvent (e.g., LC-MS grade Ethyl Acetate) and run the full temperature gradient to validate the absence of column carryover or ghost peaks.

- Isotopic Verification: Inject 1 μL of the sample (1 mg/mL). Upon identifying the m/z 191 peak, mathematically validate the elemental composition by checking the $[M+2]$ peak. Because sulfur has a high ^{34}S natural abundance ($\sim 4.2\%$), an $[M+2]$ peak at exactly $\sim 5.0\%$ relative abundance acts as an absolute internal validation that the molecule contains exactly one sulfur atom.

Integrated Analytical Workflow

To achieve absolute certainty in structural elucidation, these three modalities must be executed in a specific, self-validating sequence. NMR establishes the carbon-hydrogen connectivity framework, IR confirms the presence of functional groups that might be silent in MS (or ambiguous in NMR), and MS provides the exact molecular weight and isotopic proof of the sulfur atom.



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Figure 2: Integrated spectroscopic workflow for the structural validation of isothiazoles.

References

- Pavlik, J. W., et al. "Photochemistry of 3- and 5-Phenylisothiazoles. Competing Phototransposition Pathways." The Journal of Organic Chemistry, ACS Publications.[\[Link\]](#)
- Naito, T., et al. "High-resolution mass spectrometry. Part IV. Behaviour of isothiazoles under electron impact." Journal of the Chemical Society C: Organic, RSC Publishing.[\[Link\]](#)
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